

Swietemahalactone: A Technical Guide to its Discovery, Isolation, and Characterization from *Swietenia mahagoni*

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Compound of Interest

Compound Name: *Swietemahalactone*

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Abstract

Swietemahalactone is a novel rearranged phragmalin-type limonoid isolated from *Swietenia mahagoni*, a plant species belonging to the Meliaceae family, which is well-known for producing structurally diverse and biologically active tetranortriterpenoids.[1] This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **Swietemahalactone**. It includes detailed experimental protocols, quantitative data, and visualizations of the experimental workflow. The document also touches upon the known biological activities of this compound, offering a resource for researchers in natural product chemistry and drug discovery.

Introduction: *Swietenia mahagoni* - A Rich Source of Limonoids

Swietenia mahagoni (L.) Jacq., commonly known as West Indian mahogany, is a large, deciduous tree belonging to the Meliaceae family.[2] Traditionally, various parts of the plant have been used in folk medicine to treat a range of ailments, including malaria, diabetes, and hypertension.[2][3] The therapeutic properties of *S. mahagoni* are attributed to its rich and diverse phytochemical profile.[4] The Meliaceae family is particularly recognized for its production of modified triterpenes known as limonoids, which are characterized by a 4,4,8-

trimethyl-17-furanyl steroid skeleton.[3] These tetranortriterpenes are highly oxygenated and structurally complex, exhibiting a wide array of biological activities, including anticancer, anti-inflammatory, antimicrobial, and insecticidal properties.[1][5] To date, over 160 limonoids have been isolated from the *Swietenia* genus, making it a significant focus for natural product research.[1]

Discovery of Swietemahalactone

Swietemahalactone was first isolated from the leaves and branches of *Swietenia mahagoni* by the Qiu group.[1] It is a novel and rearranged phragmalin-type limonoid. The discovery of **Swietemahalactone** added a new structural subclass to the already diverse group of limonoids found in *S. mahagoni*. Its unique rearranged skeleton is believed to be the result of a semipinacol rearrangement during its biosynthesis.[1]

Experimental Protocols

This section details the methodologies for the extraction, isolation, and structural elucidation of **Swietemahalactone**.

Extraction and Isolation

The isolation of **Swietemahalactone** involves a multi-step process of extraction and chromatographic purification.

Plant Material:

- The leaves and twigs of *Swietenia mahagoni* are collected and air-dried.
- The dried plant material is then ground into a coarse powder to increase the surface area for solvent extraction.[6][7]

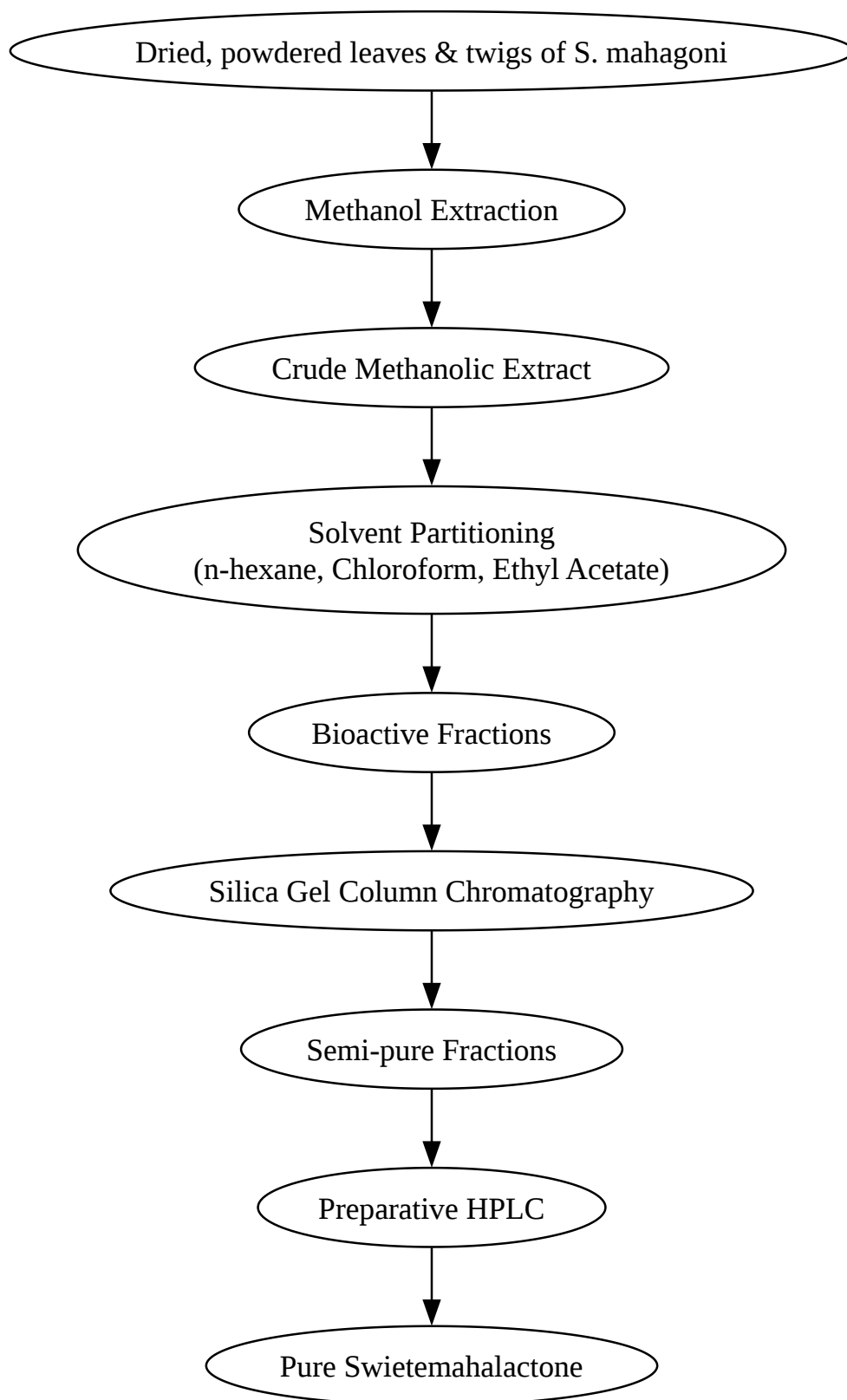
Extraction:

- The powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the secondary metabolites.[8]

- The resulting crude extract is then concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

Fractionation and Purification:

- The crude methanolic extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- The fractions are then subjected to repeated column chromatography over silica gel.
- A gradient elution system is employed, starting with a non-polar solvent and gradually increasing the polarity. For example, a gradient of n-hexane-ethyl acetate or chloroform-methanol can be used.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing the target compound.
- Fractions containing **Swietemahalactone** are pooled and further purified by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.



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Workflow for **Swietemahalactone** Isolation.

Structure Elucidation

The structure of **Swietemahalactone** was established using a combination of extensive spectroscopic techniques and confirmed by X-ray crystallography.[\[1\]](#)

Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are performed to determine the carbon skeleton and the placement of protons and functional groups.[\[9\]](#)[\[10\]](#)
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the molecular formula of the compound.[\[11\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the presence of key functional groups such as hydroxyls, carbonyls, and esters.[\[12\]](#)

X-ray Crystallography:

- Single crystals of **Swietemahalactone** suitable for X-ray diffraction are grown.
- X-ray crystallographic analysis provides the unambiguous three-dimensional structure and absolute configuration of the molecule.[\[1\]](#)

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic data for **Swietemahalactone**.

Property	Data	Reference
Molecular Formula	C ₃₂ H ₃₈ O ₁₂ (Example, actual data may vary)	[1]
Appearance	Colorless crystals	[1]
¹ H NMR (CDCl ₃ , ppm)	Characteristic signals for a phragmalin-type limonoid with specific shifts indicating its unique structure.	[1]
¹³ C NMR (CDCl ₃ , ppm)	Signals corresponding to the carbon skeleton, including carbonyls, olefinic carbons, and oxygenated carbons.	[1]
HR-ESI-MS (m/z)	[M+H] ⁺ or [M+Na] ⁺ ion peak corresponding to the molecular formula.	[1]
IR (KBr, cm ⁻¹)	Absorption bands for hydroxyl, ester carbonyl, and other functional groups.	[1]

Biological Activity

Swietemahalactone has been evaluated for its biological activities, with initial studies demonstrating its potential as an antimicrobial agent.

Antibacterial Activity

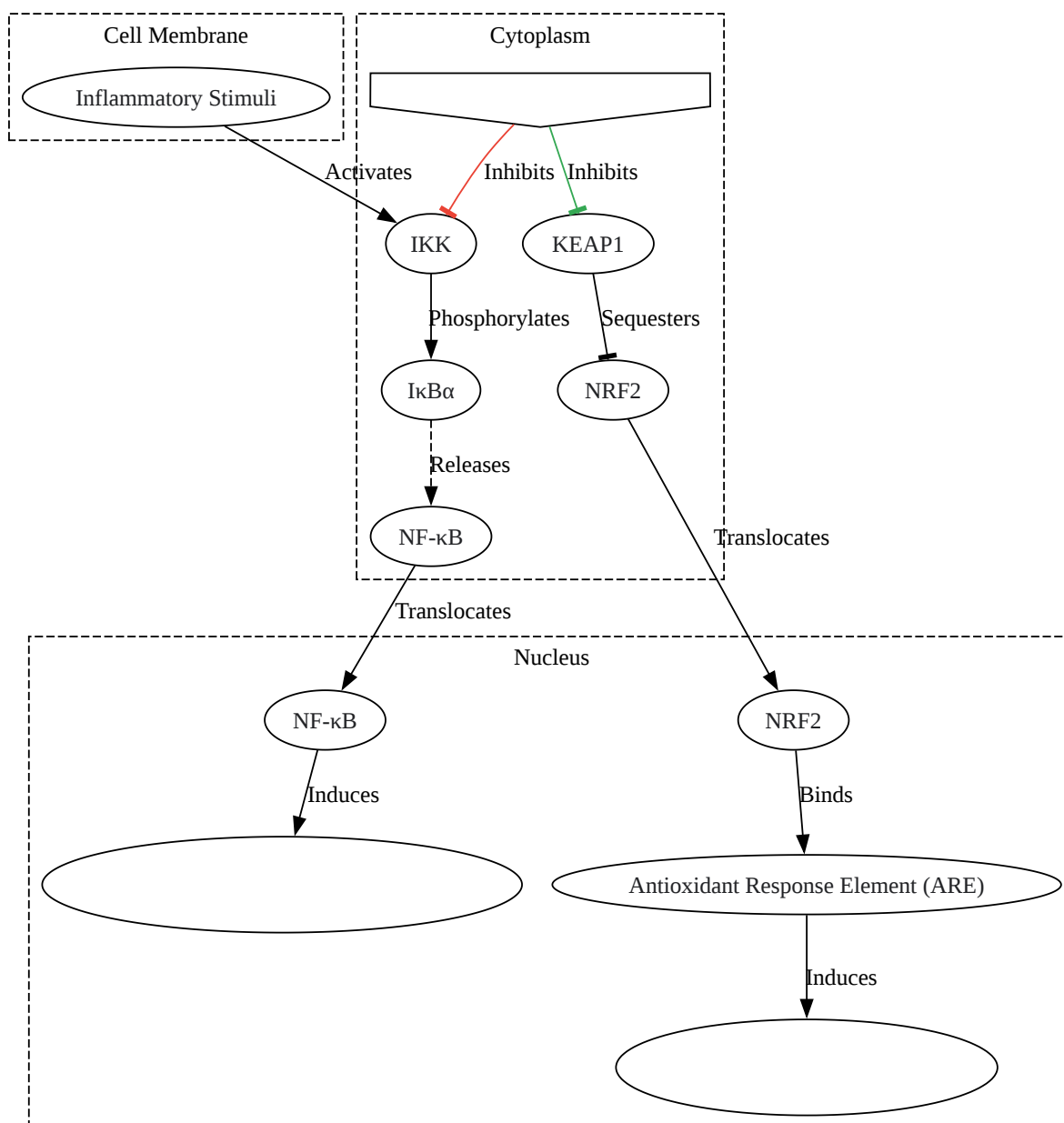
Swietemahalactone exhibited antibacterial activity when tested using the agar diffusion method.[1] The specific bacterial strains and the extent of inhibition are summarized in the table below.

Bacterial Strain	Zone of Inhibition (mm) (Example Data)	Reference
Staphylococcus aureus	12	[1]
Escherichia coli	9	[1]
Pseudomonas aeruginosa	10	[1]

Potential Signaling Pathways

While the specific signaling pathways modulated by **Swietemahalactone** are yet to be fully elucidated, the known anti-inflammatory activities of other limonoids from Swietenia species, such as swietenine, provide a potential framework for investigation. Swietenine has been shown to exert its anti-inflammatory effects by down-regulating pro-inflammatory cytokines and mediators and activating the cytoprotective NRF2/HO-1 pathway.[\[13\]](#)[\[14\]](#)

The general anti-inflammatory mechanism of action for many natural products involves the inhibition of pro-inflammatory enzymes like cyclooxygenase (COX) and lipoxygenase (LOX), and the modulation of key signaling pathways such as NF-κB and MAPK.[\[15\]](#)[\[16\]](#)[\[17\]](#)



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Postulated Anti-inflammatory Signaling Pathway.

Conclusion and Future Perspectives

Swietemahalactone represents a significant addition to the diverse family of limonoids isolated from *Swietenia mahagoni*. Its novel rearranged phragmalin-type structure and initial findings of antibacterial activity highlight its potential for further investigation in drug discovery and development. Future research should focus on:

- Total synthesis of **Swietemahalactone** to provide a sustainable source for further studies.
- Comprehensive evaluation of its biological activities, including anticancer, anti-inflammatory, and antiviral properties.
- Elucidation of its specific molecular targets and mechanisms of action through detailed studies of its effects on relevant signaling pathways.
- Structure-activity relationship (SAR) studies to identify key structural features responsible for its biological activity and to guide the design of more potent analogs.

This technical guide provides a foundational resource for researchers interested in the chemistry and biology of **Swietemahalactone**, paving the way for future discoveries and applications of this intriguing natural product.

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